

Application Note: Determination of Glyphosate Monoammonium by HPLC-MS/MS

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Compound of Interest

Compound Name: *Glyphosate monoammonium*

CAS No.: 40465-66-5

Cat. No.: B12279329

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Introduction

Glyphosate, a broad-spectrum systemic herbicide, is widely used in agriculture.[1] Its monoammonium salt is one of the common formulations. Due to concerns about its potential environmental and health impacts, regulatory bodies worldwide have set maximum residue limits (MRLs) for glyphosate in various commodities.[2][3] Consequently, sensitive and reliable analytical methods are crucial for monitoring its presence. This application note details a robust HPLC-MS/MS (High-Performance Liquid Chromatography-Tandem Mass Spectrometry) method for the quantification of glyphosate, applicable to its monoammonium salt form, in various matrices.

The analysis of glyphosate presents challenges due to its high polarity, low volatility, and lack of a strong chromophore, making it unsuitable for direct analysis by traditional HPLC-UV methods.[4][5] To overcome these challenges, two main approaches are employed: derivatization followed by reversed-phase LC-MS/MS, or direct analysis using specialized chromatography columns like Hydrophilic Interaction Liquid Chromatography (HILIC) or ion-

exchange.[2][6] This document will focus on the widely used pre-column derivatization method with 9-fluorenylmethyl chloroformate (FMOC-Cl), which enhances chromatographic retention and detection sensitivity.[4][6][7]

Experimental Protocols

Standard Preparation

Analytical standards of glyphosate (or **glyphosate monoammonium**) and its primary metabolite, aminomethylphosphonic acid (AMPA), as well as isotopically labeled internal standards (e.g., Glyphosate-¹³C₂,¹⁵N), should be of high purity (PESTANAL® or equivalent).

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve the **glyphosate monoammonium** standard in ultrapure water to prepare a stock solution. The concentration should be calculated based on the free acid form of glyphosate.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with an appropriate solvent, such as a water/acetonitrile mixture.[8] These will be used for derivatization and calibration curve construction.

Sample Preparation (General Procedure for Solid Matrices like Cereals)

The following protocol is a general guideline and may require optimization based on the specific matrix.

- Homogenization: Homogenize a representative portion of the sample (e.g., 5 grams of cereal) to a fine powder.[3]
- Extraction:
 - To the homogenized sample in a 50 mL centrifuge tube, add 10 mL of ultrapure water and an appropriate volume of the internal standard solution.[3]
 - Allow the sample to hydrate for 30 minutes to two hours.[3]
 - Add 10 mL of a methanol solution containing 1% (v/v) formic acid.[3]

- Shake the mixture vigorously for 15 minutes and then centrifuge.[3]
- Cleanup (Solid Phase Extraction - SPE):
 - For extracts that are relatively clean, a polymeric SPE cartridge (e.g., Oasis HLB) can be used for cleanup.[3]
 - Condition the SPE cartridge with methanol followed by a water/methanol mixture with formic acid.[3]
 - Load an aliquot of the sample extract onto the cartridge.[3]
 - The eluate containing glyphosate can be collected for the derivatization step.

Pre-Column Derivatization with FMOC-Cl

Derivatization is performed to improve the chromatographic properties of glyphosate and AMPA.[6][7]

- Buffering: To an aliquot of the sample extract or standard solution, add a borate buffer to adjust the pH to an alkaline condition (typically pH 9).[6]
- Derivatization Reaction:
 - Add a freshly prepared solution of FMOC-Cl in acetonitrile.[8]
 - Vortex the mixture and allow it to react in the dark for a specified time (e.g., 1 hour).[8][9]
- Quenching: Stop the reaction by adding an acidic solution, such as water containing 1% formic acid.[8]
- Final Preparation: The derivatized sample is then ready for injection into the HPLC-MS/MS system. It may be filtered through a 0.2 μm syringe filter if necessary.[8]

HPLC-MS/MS Analysis

Chromatographic Conditions

- HPLC System: A high-performance liquid chromatography system capable of binary gradients.
- Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 μ m) is commonly used for the separation of FMOc-derivatized glyphosate.[10]
- Mobile Phase A: Water with 2.5 mM ammonium acetate.[11]
- Mobile Phase B: Acetonitrile.[11]
- Gradient: A typical gradient starts with a low percentage of organic phase, which is gradually increased to elute the derivatized analytes.
- Flow Rate: 0.3 mL/min.[11]
- Column Temperature: 30-60 °C.[10][11]
- Injection Volume: 5-50 μ L.[10][12]

Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Electrospray ionization in negative ion mode (ESI-) is often used for underivatized glyphosate, while positive mode (ESI+) can be used for some derivatives.[2] [13] For FMOc derivatives, negative ion mode is also common.
- Data Acquisition: Multiple Reaction Monitoring (MRM) is used for quantification, providing high selectivity and sensitivity.[12]

Data Presentation

Table 1: MRM Transitions for Glyphosate-FMOc and AMPA-FMOc Derivatives.

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)	Collision Energy (eV)
Glyphosate-FMOC	390	168	150	Varies
AMPA-FMOC	332	136	110	Varies
Glyphosate- ¹³ C ₂ , ¹⁵ N-FMOC (IS)	393	171	152	Varies

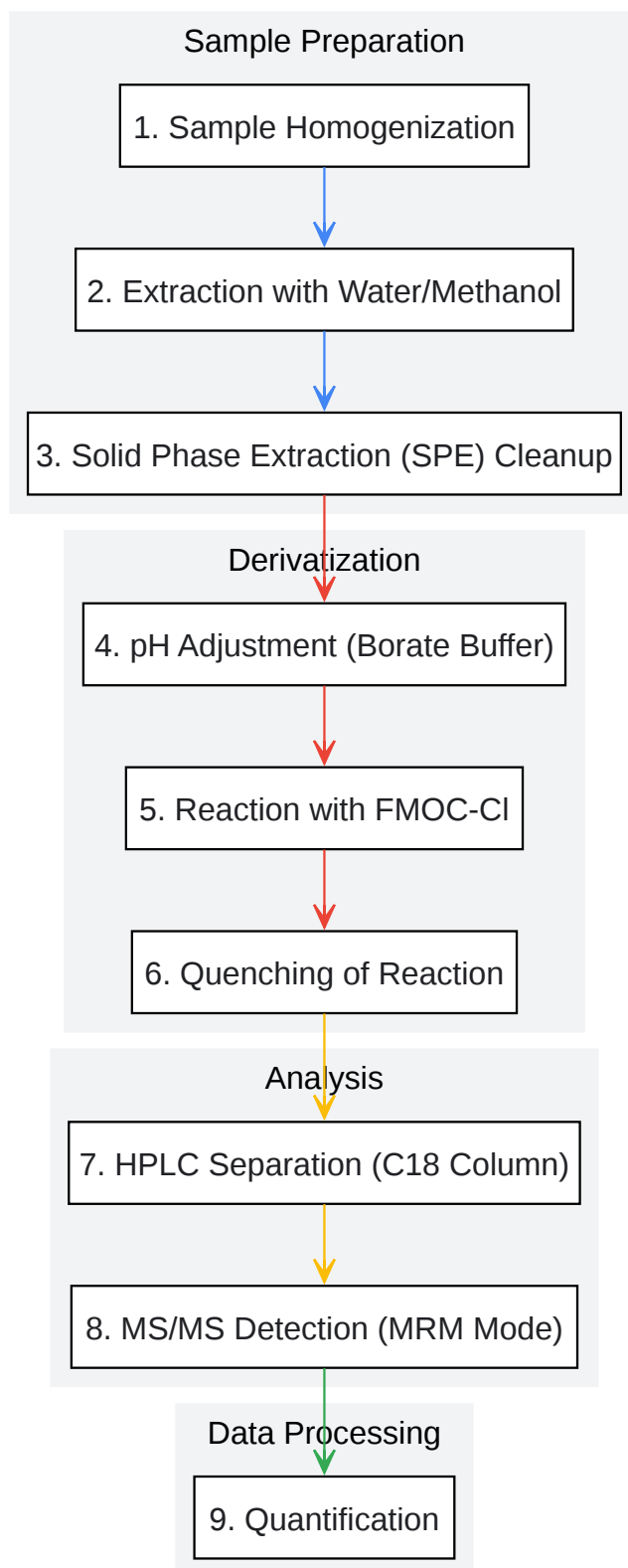
Note: The specific m/z values and collision energies may need to be optimized for the instrument used. The precursor ion for the FMOC derivative of glyphosate is m/z 390.[6]

Table 2: Method Performance Characteristics (Illustrative).

Parameter	Glyphosate	AMPA
Linearity (R ²)	>0.99	>0.99
Limit of Quantification (LOQ)	0.05 ppm	0.05 ppm
Accuracy (Recovery %)	85-110%	85-110%
Precision (RSD %)	≤ 10%	≤ 10%

These values are typical and should be established during method validation according to guidelines such as SANTE/11312/2021.[8][14]

Mandatory Visualization



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Caption: Workflow for HPLC-MS/MS analysis of glyphosate.

Conclusion

The described HPLC-MS/MS method with pre-column FMOC-Cl derivatization provides a sensitive, selective, and robust approach for the quantification of **glyphosate monoammonium** in various samples. Proper sample preparation and method validation are critical to ensure accurate and reliable results. This application note serves as a comprehensive guide for researchers and scientists involved in the analysis of this widely used herbicide.

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